

Proper Disposal of **cis-3-Hexenyl Acetate-d2**: A Step-by-Step Guide

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Compound of Interest

Compound Name: *cis-3-Hexenyl Acetate-d2*

Cat. No.: *B12368711*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the proper disposal of **cis-3-Hexenyl Acetate-d2**. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance. The disposal guidelines for **cis-3-Hexenyl Acetate-d2** are analogous to its non-deuterated counterpart, **cis-3-Hexenyl Acetate**, which is classified as a flammable liquid.

Key Safety and Hazard Information

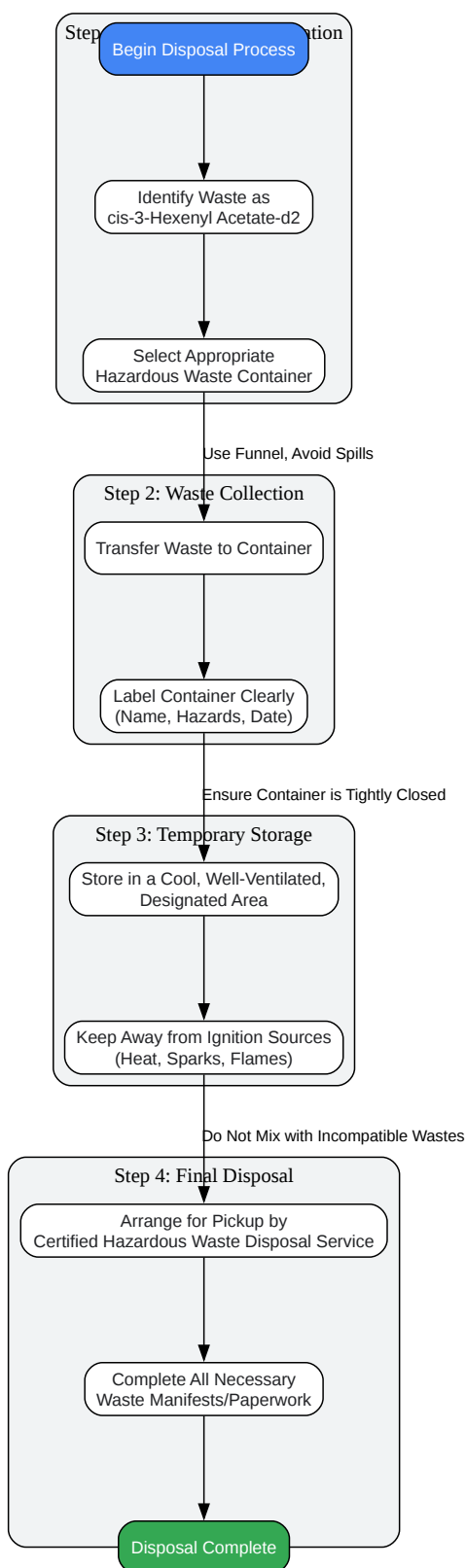
It is imperative to handle **cis-3-Hexenyl Acetate-d2** in accordance with its classification as a hazardous substance. This compound is a flammable liquid and vapor.^{[1][2]} Always consult the Safety Data Sheet (SDS) for complete safety information before handling.

Quantitative Data Summary

Property	Value	Source
Chemical Class	Flammable Liquid, Category 3	[3]
Flash Point	57 °C / 134.6 °F	[2]
Boiling Point	75 - 76 °C / 167 - 168.8 °F	[2]
Vapor Pressure	2 mm Hg at 25 °C	[1]
Density	0.897 g/mL at 25 °C	

Disposal Workflow Diagram

The following diagram outlines the decision-making process and steps for the safe disposal of **cis-3-Hexenyl Acetate-d2**.



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Caption: Workflow for the proper disposal of **cis-3-Hexenyl Acetate-d2**.

Detailed Disposal Protocol

This protocol provides a step-by-step methodology for the safe disposal of **cis-3-Hexenyl Acetate-d2**.

Personal Protective Equipment (PPE)

Before handling the chemical waste, ensure you are wearing appropriate PPE:

- **Gloves:** Wear protective gloves (e.g., nitrile).
- **Eye Protection:** Use safety glasses or goggles.^[3]
- **Lab Coat:** A standard lab coat is required to protect against skin contact.^[3]

Waste Segregation and Collection

- **Do Not Mix:** Do not mix **cis-3-Hexenyl Acetate-d2** waste with other waste streams, especially incompatible materials like oxidizing agents.
- **Designated Container:** Collect the waste in a designated, properly labeled hazardous waste container. The container must be in good condition, compatible with the chemical, and have a secure, tight-fitting lid.^[3]
- **Labeling:** The waste container must be clearly labeled with:
 - The full chemical name: "**cis-3-Hexenyl Acetate-d2**"
 - The words "Hazardous Waste"
 - The primary hazard: "Flammable Liquid"
 - The date accumulation started.

Spill Management

In the event of a spill, follow these procedures:

- **Eliminate Ignition Sources:** Immediately remove all sources of ignition, including sparks, open flames, and hot surfaces.[1][4] Use non-sparking tools for cleanup.[2][3]
- **Ventilate the Area:** Ensure adequate ventilation.
- **Containment:** For small spills, absorb the liquid with an inert material such as dry clay, sand, or diatomaceous earth.[1][4]
- **Collection:** Collect the absorbed material and contaminated soil into a sealed container for disposal as hazardous waste.[1]
- **Prevention:** Prevent the spilled material from entering drains, sewers, or water courses.[1][4]

Temporary Storage

- **Location:** Store the sealed waste container in a cool, well-ventilated area designated for hazardous waste storage.[2][3] This area should be away from heat and direct sunlight.
- **Grounding:** To prevent static discharge, ground and bond containers when transferring the liquid.[3][5]
- **Container Integrity:** Keep the container tightly closed when not in use.[3][5]

Final Disposal

- **Regulatory Compliance:** All disposal must be conducted in accordance with local, regional, and national regulations.[1][3]
- **Professional Disposal Service:** This material and its container must be disposed of as hazardous waste.[1] Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- **Do Not Dispose in Sink or Trash:** Never dispose of **cis-3-Hexenyl Acetate-d2** down the drain or in the regular trash.[1][4] This can create a fire or explosion hazard and contaminate the environment.

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